

5-Methylpyridine-3-sulfonamide: Application Notes and Protocols for Antibacterial Research

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Compound of Interest

Compound Name: 5-Methylpyridine-3-sulfonamide

Cat. No.: B1505339

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Introduction: The Pressing Need for Novel Antibacterial Agents

The rise of antimicrobial resistance (AMR) poses a significant threat to global health, necessitating the urgent discovery and development of new antibacterial agents.^{[1][2]} Sulfonamides, a class of synthetic antimicrobial drugs, have a long history in treating bacterial infections.^{[3][4]} Their mechanism of action typically involves the inhibition of folic acid synthesis in bacteria, a pathway essential for their growth and replication.^{[3][4][5][6][7]} This document provides a detailed guide for the investigation of **5-Methylpyridine-3-sulfonamide**, a specific sulfonamide derivative, for its potential antibacterial properties.

Understanding 5-Methylpyridine-3-sulfonamide

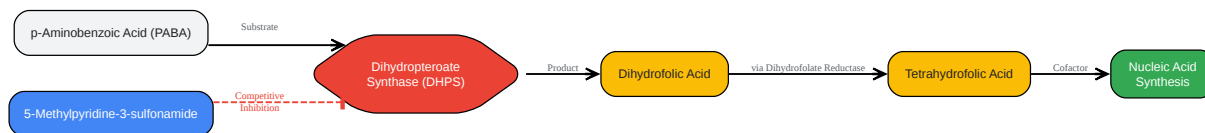
Chemical Properties:

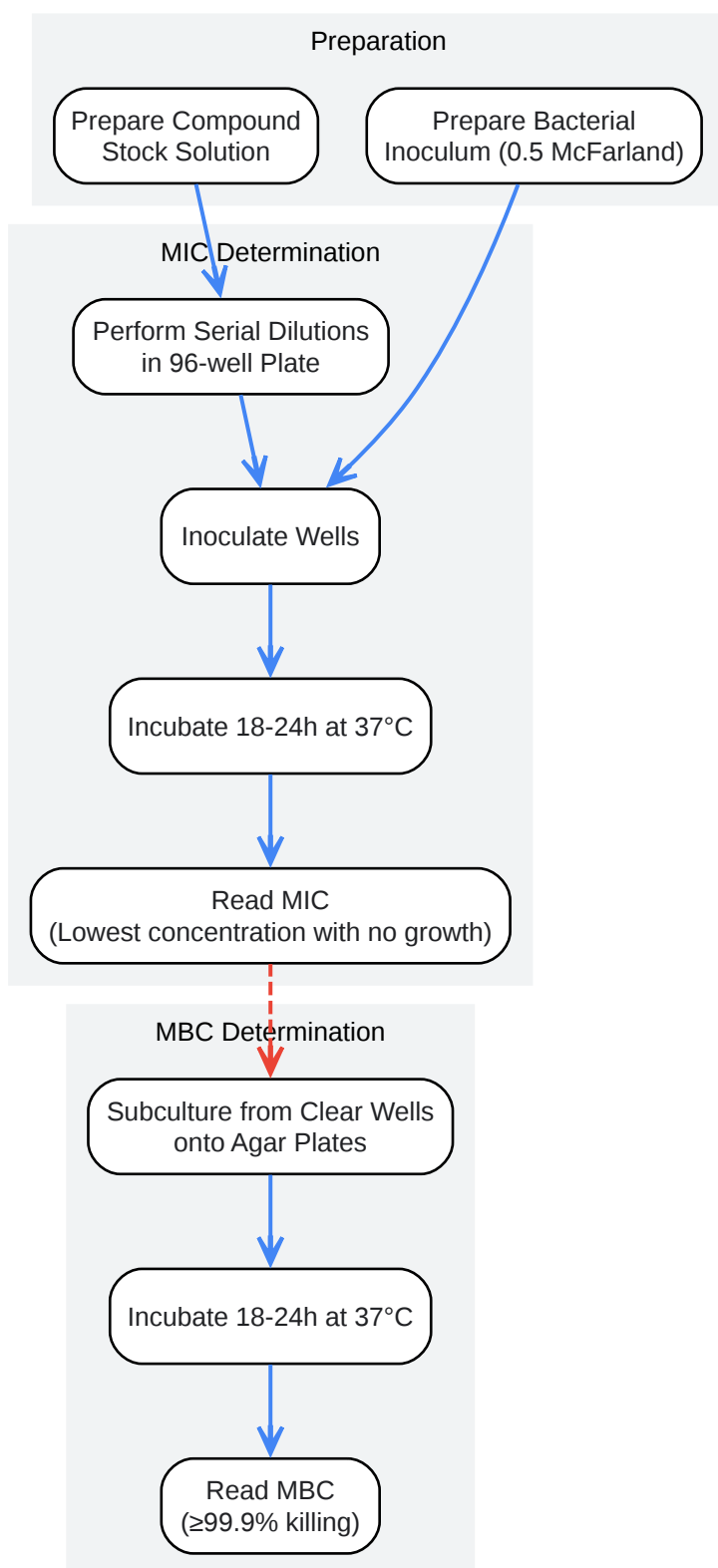
Property	Value
Molecular Formula	C ₆ H ₈ N ₂ O ₂ S ^[8]
Molecular Weight	172.21 g/mol ^[8]
CAS Number	938066-07-0 ^[8]

Postulated Mechanism of Action

It is hypothesized that **5-Methylpyridine-3-sulfonamide**, like other sulfonamides, acts as a competitive inhibitor of the enzyme dihydropteroate synthase (DHPS).[4][5] This enzyme is crucial for the synthesis of dihydrofolic acid, a precursor to tetrahydrofolic acid, which is a vital cofactor in the synthesis of nucleic acids (DNA and RNA).[7] By blocking this pathway, the compound is expected to exhibit a bacteriostatic effect, inhibiting bacterial growth and reproduction.[4][6]

Visualizing the Hypothesized Pathway





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References

- 1. atcc.org [atcc.org]
- 2. researchgate.net [researchgate.net]
- 3. my.clevelandclinic.org [my.clevelandclinic.org]
- 4. Sulfonamide (medicine) - Wikipedia [en.wikipedia.org]
- 5. Sulfonamide drugs: structure, antibacterial property, toxicity, and biophysical interactions - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Sulfonamide: Mechanism of Action & Uses - Video | Study.com [study.com]
- 7. bio-fermen.bocsci.com [bio-fermen.bocsci.com]
- 8. synchem.de [synchem.de]
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